

An In-depth Technical Guide to Trimethylsilyl Methanesulfonate (CAS 10090-05-8)

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Compound of Interest

Compound Name: Trimethylsilyl methanesulfonate

Cat. No.: B167855

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Introduction

Trimethylsilyl methanesulfonate (TMS-OMs), with CAS number 10090-05-8, is a versatile organosilicon reagent widely employed in organic synthesis. It serves as a potent trimethylsilylating agent, primarily utilized for the protection of various functional groups, including alcohols and amines, and as a catalyst or reagent in a range of synthetic transformations. Its utility in enhancing the volatility of polar compounds also makes it a valuable derivatizing agent for gas chromatography (GC) analysis. This technical guide provides a comprehensive overview of its properties, applications, and detailed experimental protocols.

Physicochemical and Safety Data

The key physical, chemical, and safety properties of **Trimethylsilyl methanesulfonate** are summarized in the tables below for easy reference and comparison.

Table 1: Physicochemical Properties

Property	Value	Reference(s)
CAS Number	10090-05-8	[1]
Molecular Formula	C ₄ H ₁₂ O ₃ SSi	[1]
Molecular Weight	168.29 g/mol	[1][2]
Appearance	Colorless liquid	[1]
Boiling Point	103-104 °C at 25 mmHg	
Density	1.09 g/mL at 25 °C	
Refractive Index (n _{20/D})	1.422	[1]
Synonyms	Trimethylsilyl mesylate, Methanesulfonic acid trimethylsilyl ester	[1]

Table 2: Safety Information

Hazard Category	GHS Classification	Pictogram	Hazard Statement
Flammability	Flammable Liquid, Category 3	GHS02	H226: Flammable liquid and vapor
Storage	---	---	Store in a well- ventilated place. Keep cool.
Disposal	---	---	Dispose of contents/container to an approved waste disposal plant.

Note: This is not an exhaustive list of all safety precautions. Always consult the full Safety Data Sheet (SDS) before handling this chemical.

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **Trimethylsilyl methanesulfonate**.

Table 3: Spectroscopic Data Summary

Spectroscopy Type	Key Peaks/Signals	Source
^1H NMR	Data available on PubChem	[2]
^{13}C NMR	Data available on PubChem	[2]
IR (ATR)	Data available on PubChem	[2]
GC-MS	Data available on PubChem	[2]

Applications in Organic Synthesis

Trimethylsilyl methanesulfonate is a valuable reagent in a variety of organic transformations. Its primary applications include:

- **Protection of Alcohols and Amines:** It is widely used to introduce the trimethylsilyl (TMS) protecting group to hydroxyl and amino functionalities. The resulting silyl ethers and silylated amines exhibit increased stability in non-polar solvents and are protected from a range of reaction conditions.[\[1\]](#)
- **Derivatization for Gas Chromatography:** By converting polar analytes into their more volatile TMS derivatives, this reagent significantly improves their separation and detection in GC analysis.[\[1\]](#)
- **Catalysis and Reagent in Synthesis:** It is involved as a reactant or reagent in various synthetic methodologies, including the reduction of esters to ethers and regioselective dehydration reactions.[\[3\]](#)

Experimental Protocols

The following sections provide detailed methodologies for key applications of **Trimethylsilyl methanesulfonate**.

General Protocol for the Protection of Primary Alcohols

This protocol describes a general procedure for the trimethylsilylation of a primary alcohol using **Trimethylsilyl methanesulfonate**.

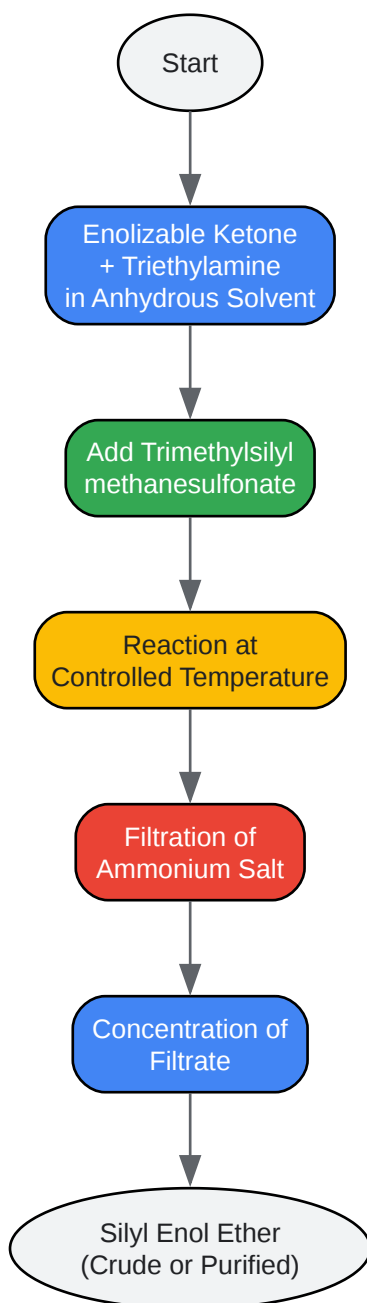
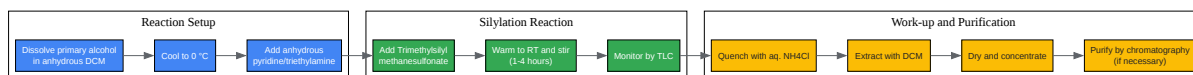
Materials:

- Primary alcohol
- **Trimethylsilyl methanesulfonate**
- Anhydrous pyridine or triethylamine
- Anhydrous dichloromethane (DCM) or other suitable aprotic solvent
- Standard laboratory glassware for inert atmosphere reactions
- Magnetic stirrer

Procedure:

- In a flame-dried, two-necked round-bottom flask equipped with a magnetic stir bar and under an inert atmosphere (e.g., nitrogen or argon), dissolve the primary alcohol in anhydrous DCM.
- Cool the solution to 0 °C using an ice bath.
- Add 1.1 to 1.5 equivalents of anhydrous pyridine or triethylamine to the stirred solution.
- Slowly add 1.1 equivalents of **Trimethylsilyl methanesulfonate** dropwise via a syringe.
- Allow the reaction mixture to warm to room temperature and stir for 1-4 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding a saturated aqueous solution of ammonium chloride.
- Separate the organic layer and extract the aqueous layer twice with DCM.

- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure to obtain the crude trimethylsilyl ether.
- If necessary, purify the product by flash column chromatography on silica gel.



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